

Thermochemistry of Dimercury Diiodide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimercury diiodide*

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This technical guide provides a comprehensive overview of the thermochemical properties of **dimercury diiodide** (Hg_2I_2). The information is compiled from established databases and scientific literature to support research, development, and safety assessments involving this compound. This document presents quantitative thermochemical data in structured tables, details plausible experimental methodologies for their determination, and visualizes key conceptual workflows.

Introduction to Dimercury Diiodide

Dimercury diiodide, also known as mercurous iodide, is an inorganic compound with the chemical formula Hg_2I_2 . It is a dense, yellow crystalline solid that is sensitive to light.[1] Historically, it has seen use in certain medicinal preparations, though its toxicity is a significant concern.[2] From a thermochemical standpoint, understanding its energetic properties is crucial for predicting its stability, reactivity, and behavior in various chemical processes. **Dimercury diiodide** is known to be photosensitive and can decompose into mercury and mercuric iodide (HgI_2).[2]

Quantitative Thermochemical Data

The following tables summarize the key thermochemical properties of solid **dimercury diiodide**. The data is primarily sourced from the NIST-JANAF Thermochemical Tables.[3][4]

Table 1: Standard Molar Thermochemical Properties of Hg₂I₂ (solid) at 298.15 K

Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	-119.08	kJ/mol
Standard Molar Entropy	S°	241.2	J/mol·K

Source: NIST WebBook[3][4]

Table 2: Temperature-Dependent Molar Heat Capacity and Enthalpy of Hg₂I₂ (solid)

Temperature (K)	Molar Heat Capacity (Cp) (J/mol·K)	Standard Molar Entropy (S°) (J/mol·K)	Enthalpy (H° - H° _{298.15}) (kJ/mol)
298.15	105.8	241.2	0.00
300	105.9	241.9	0.19
400	110.5	273.1	11.02
500	113.6	298.1	22.24

Source: NIST WebBook[4]

Table 3: Shomate Equation Parameters for Hg₂I₂ (solid)

The heat capacity (Cp) of solid **dimercury diiodide** as a function of temperature (T in Kelvin) can be represented by the Shomate equation:

$$C_p(T) = A + Bt + Ct^2 + D*t^3 + E/t^2$$

where $t = T / 1000$.

Parameter	Value
A	98.08258
B	48.79172
C	-34.51039
D	9.708220
E	-0.356983
F	-151.4164
G	344.8603
H	-119.0850

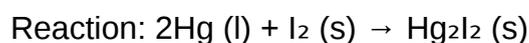
Valid Temperature Range: 298 to 563 K Source: NIST WebBook[3]

Experimental Protocols for Thermochemical Data Determination

While specific, detailed experimental protocols for the thermochemical analysis of **dimercury diiodide** are not readily available in recent literature, the following sections describe the general and established methodologies that would be employed for such determinations, based on practices for similar inorganic compounds.

Synthesis and Purification of Dimercury Diiodide

For accurate thermochemical measurements, a high-purity sample is essential. **Dimercury diiodide** can be synthesized by the direct reaction of elemental mercury and iodine.[2]



Procedure Outline:

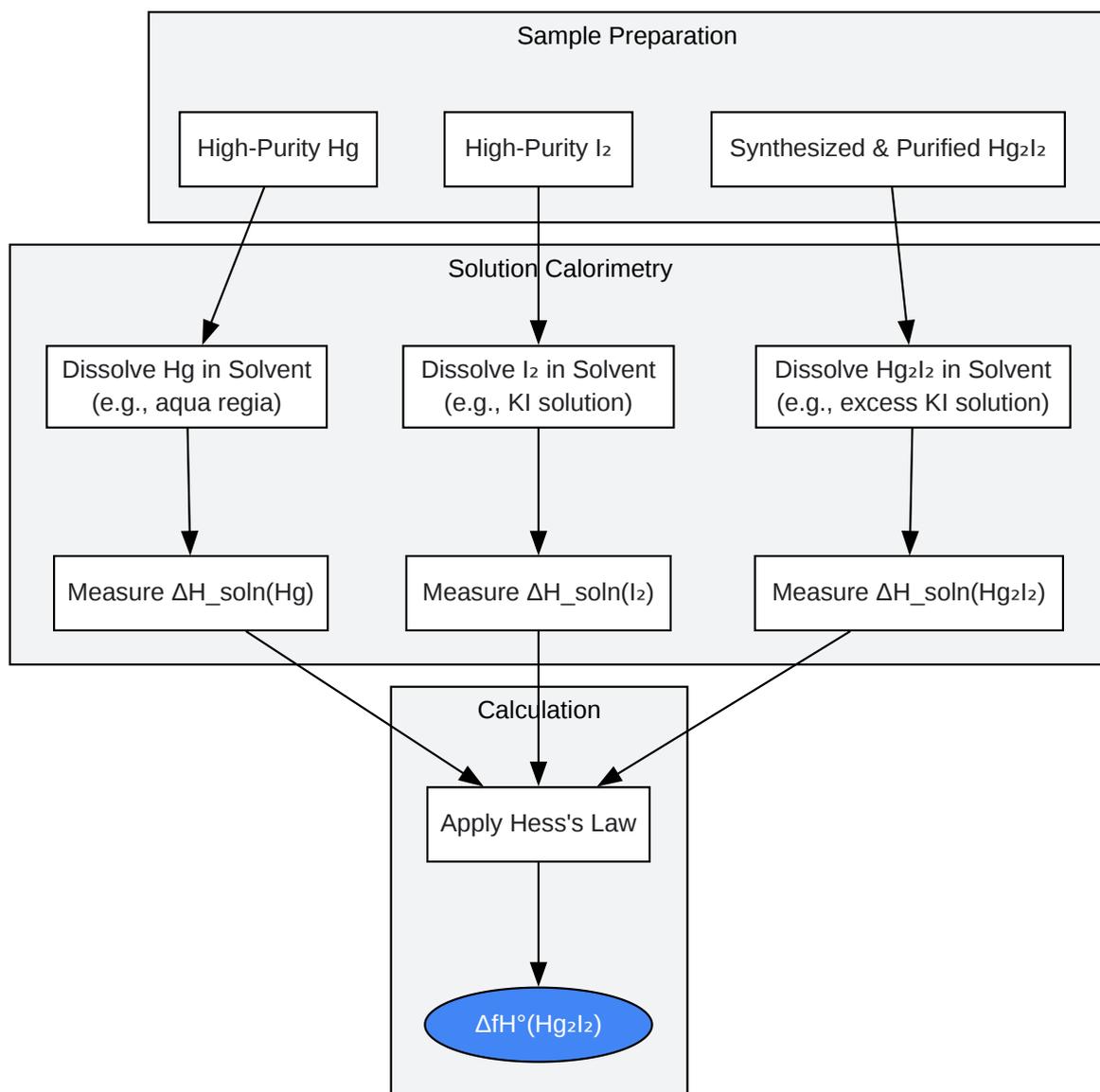
- Stoichiometric amounts of high-purity liquid mercury and solid iodine are combined.

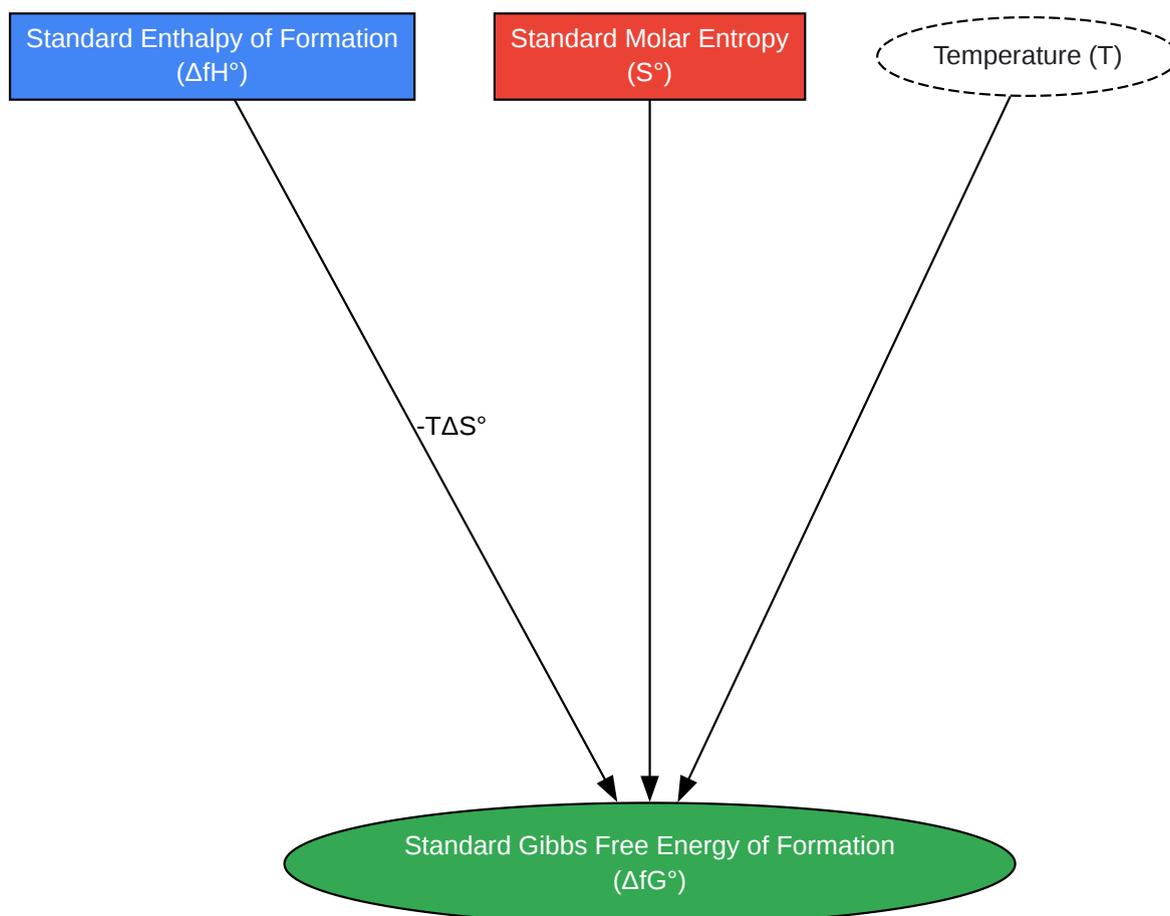
- The reaction can be initiated by gentle heating in a sealed, inert-atmosphere vessel to prevent oxidation.
- The resulting solid product is then purified. Purification methods for mercury halides include multiple sublimation and chemical-thermal distillation to remove any unreacted starting materials or disproportionation products (Hg and HgI₂).

Determination of Enthalpy of Formation by Solution Calorimetry

The standard enthalpy of formation of Hg₂I₂ can be determined indirectly using solution calorimetry. This method involves measuring the heat of solution of the compound and its constituent elements in a suitable solvent.

Workflow for Enthalpy of Formation Determination





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